

Physical properties of 1-Ethoxy-2-heptanone

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Compound of Interest

Compound Name: 1-Ethoxy-2-heptanone

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An In-depth Technical Guide to the Physical Properties of 1-Ethoxy-2-heptanone

This technical guide provides a comprehensive overview of the known physical properties of **1-Ethoxy-2-heptanone**, targeting researchers, scientists, and professionals in drug development. This document summarizes key quantitative data, outlines general experimental protocols for property determination, and includes a workflow diagram for physical characterization.

Compound Identification

- Chemical Name: **1-Ethoxy-2-heptanone**
- CAS Number: 51149-70-3[1][2][3][4][5][6]
- Molecular Formula: C₉H₁₈O₂[1][2][3][4][5][6]
- Synonyms: 1-Ethoxy-heptan-2-one, 1-etoxi-heptan-2-one[3][4][5][6]

Physical and Chemical Properties

The physical properties of **1-Ethoxy-2-heptanone** are summarized in the table below. These properties are crucial for understanding the behavior of the compound in various experimental and industrial settings.

Property	Value	Notes
Molecular Weight	158.24 g/mol [1][5]	
Boiling Point	228.3 °C[2]	at 760 mmHg
82-83 °C[1]	at 9.5 Torr	
Density	0.876 g/cm ³ [1][2]	Predicted value
Refractive Index	1.418[2]	
Flash Point	82.1 °C[2]	
Vapor Pressure	0.0741 mmHg[2]	at 25 °C
Melting Point	N/A[2]	Data not available
Solubility	N/A[2]	Data not available

Experimental Protocols for Physical Property Determination

While specific experimental procedures for **1-Ethoxy-2-heptanone** are not detailed in the available literature, the following are general and widely accepted methods for determining the key physical properties of liquid compounds.

Determination of Boiling Point

The boiling point is a fundamental physical property for the characterization of pure compounds.[7]

- Simple Distillation Method: This method is suitable when a reasonably large volume of the sample is available (at least 5 mL).[8][9] The liquid is heated in a distilling flask, and the temperature of the vapor is monitored.[7] The constant temperature at which the liquid and vapor are in equilibrium and the liquid is condensing is recorded as the boiling point.[7] It is important to record the barometric pressure to ensure accuracy, as boiling point varies with external pressure.[8]

- Micro-Boiling Point Determination (Capillary Method): This method is used when only a small amount of the sample is available.[\[9\]](#)[\[10\]](#)[\[11\]](#)
 - A small amount of the liquid is placed in a fusion tube.[\[11\]](#)
 - A capillary tube, sealed at one end, is placed open-end down into the liquid.[\[11\]](#)
 - The apparatus is heated, and as the temperature rises, a stream of bubbles will emerge from the capillary tube.[\[10\]](#)
 - Heating is discontinued, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[10\]](#)

Determination of Density

Density is the mass per unit volume of a substance.[\[12\]](#)

- The mass of a clean, dry graduated cylinder or pycnometer is measured using an electronic balance.[\[13\]](#)[\[14\]](#)
- A known volume of the liquid is added to the container. The volume should be read from the bottom of the meniscus.[\[14\]](#)
- The combined mass of the container and the liquid is measured.[\[14\]](#)
- The mass of the liquid is determined by subtracting the mass of the empty container.[\[14\]](#)
- The density is calculated by dividing the mass of the liquid by its volume.[\[12\]](#)[\[15\]](#)
- It is important to record the temperature, as density is temperature-dependent.[\[12\]](#)

Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when entering a material.

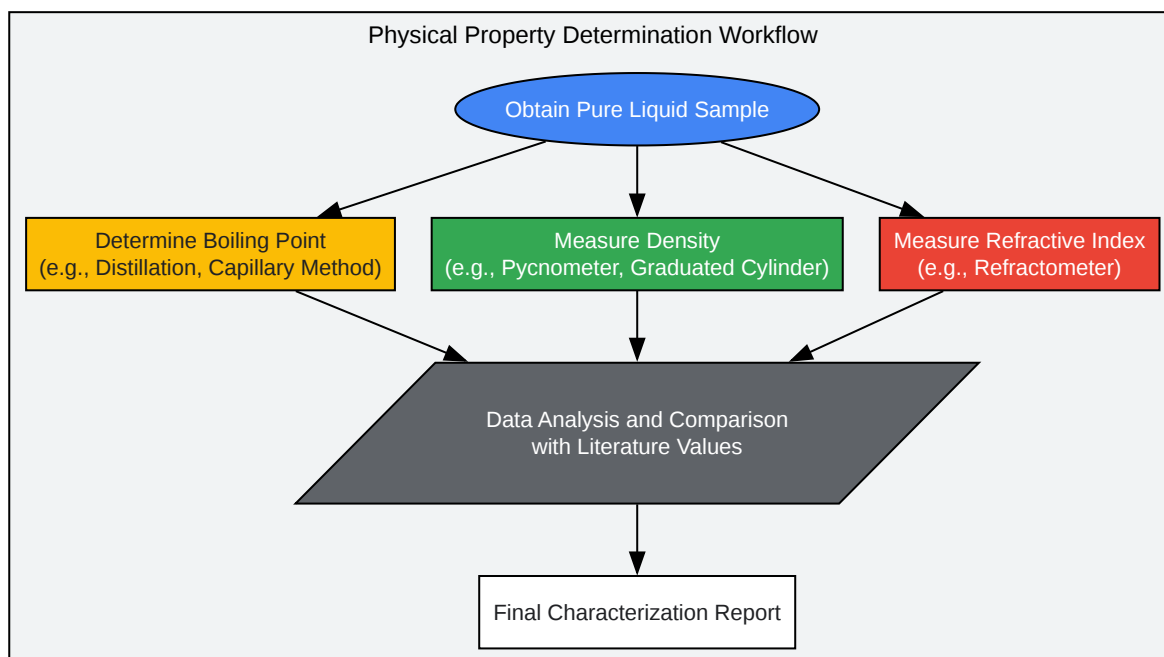
- Refractometer Method: An Abbe refractometer is a common instrument for measuring the refractive index of liquids. A few drops of the sample are placed on the prism, and the

instrument is used to read the refractive index directly.

- Snell's Law (Graphical Method):
 - A laser beam is directed through a transparent block or a hollow prism filled with the liquid.
[16][17]
 - The angle of incidence and the angle of refraction are measured for several different incident angles.[16]
 - According to Snell's Law ($n_1 \sin \theta_1 = n_2 \sin \theta_2$), a graph of $\sin(\theta_{\text{incidence}})$ versus $\sin(\theta_{\text{refraction}})$ is plotted.[16]
 - The slope of the resulting straight line will be the refractive index of the liquid.[17]

Workflow for Physical Characterization

The following diagram illustrates a general workflow for the physical characterization of a liquid chemical compound like **1-Ethoxy-2-heptanone**.



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Caption: General workflow for determining the physical properties of a liquid compound.

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